

# streptokinase adverse reactions hypotension arrhythmias management

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## Compound Focus: Estreptoquinasa

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## Quantitative Data on Streptokinase Adverse Reactions

The following table summarizes the incidence of key adverse reactions from several clinical studies.

Adverse Reaction	Incidence Range	Supporting Study Details
Any Adverse Reaction	Up to 88% of patients [1] [2]	47.7% (792/1660 pts) [1]; 88% (191/217 pts) [2]
Hypotension	1% to 34.6% [1] [2] [3]	34.6% (75/217 pts) [2]; "approximately 40%" [3]
Arrhythmias	Common [1] [3]	Frequently reported; reperfusion arrhythmias in ~80% with successful reperfusion [3]
Bleeding	0.3% to 6.0% (major); ~10% (minor) [3] [4]	-
Allergic Reactions	1.6% to 4.4% [3]	Severe anaphylaxis: ~0.1% [3] [4]
Hemorrhagic Stroke	0.1% to 1.4% [2] [3]	1.4% (3/217 pts) [2]; 0.1%-1.0% [3]

## Mechanisms and Management of Key Adverse Reactions

Here is a detailed breakdown of the pathophysiology and management strategies for the two most common reactions.

### Hypotension

- **Pathophysiology:** The mechanism is multifactorial. The **plasmin-mediated breakdown of bradykinin** is a key contributor, leading to vasodilation. This can also be exacerbated by **reperfusion of the ischemic myocardium** and, in some cases, **anaphylactoid (allergic) reactions** [3] [5].
- **Management:**
  - **Close Monitoring:** Continuously monitor blood pressure during and immediately after the infusion.
  - **Temporary Measures:** If severe or symptomatic, **slow down or temporarily interrupt** the streptokinase infusion. This is often sufficient for blood pressure to recover [4].
  - **Symptomatic Treatment:** Administer intravenous fluids (e.g., normal saline). Use vasopressors like dopamine if hypotension is refractory to fluids [3].
  - **Differentiate Cause:** Assess for concurrent bleeding or anaphylaxis.

### Arrhythmias

- **Pathophysiology:** The sudden restoration of blood flow to ischemic tissue (**reperfusion**) causes electrophysiological instability in the cardiac muscle. This most commonly manifests as a **transient accelerated idioventricular rhythm**, which is typically benign. However, more serious ventricular arrhythmias can also occur [3].
- **Management:**
  - **Expected Event:** Recognize that arrhythmias are often a sign of successful reperfusion.
  - **Continuous ECG Monitoring:** Essential for all patients during and after thrombolysis.
  - **Standard ACLS Protocols:** Treat significant arrhythmias per standard advanced cardiac life support guidelines. The most common reperfusion arrhythmia (AIVR) usually does not require specific treatment [3].

## Experimental Protocols for Monitoring

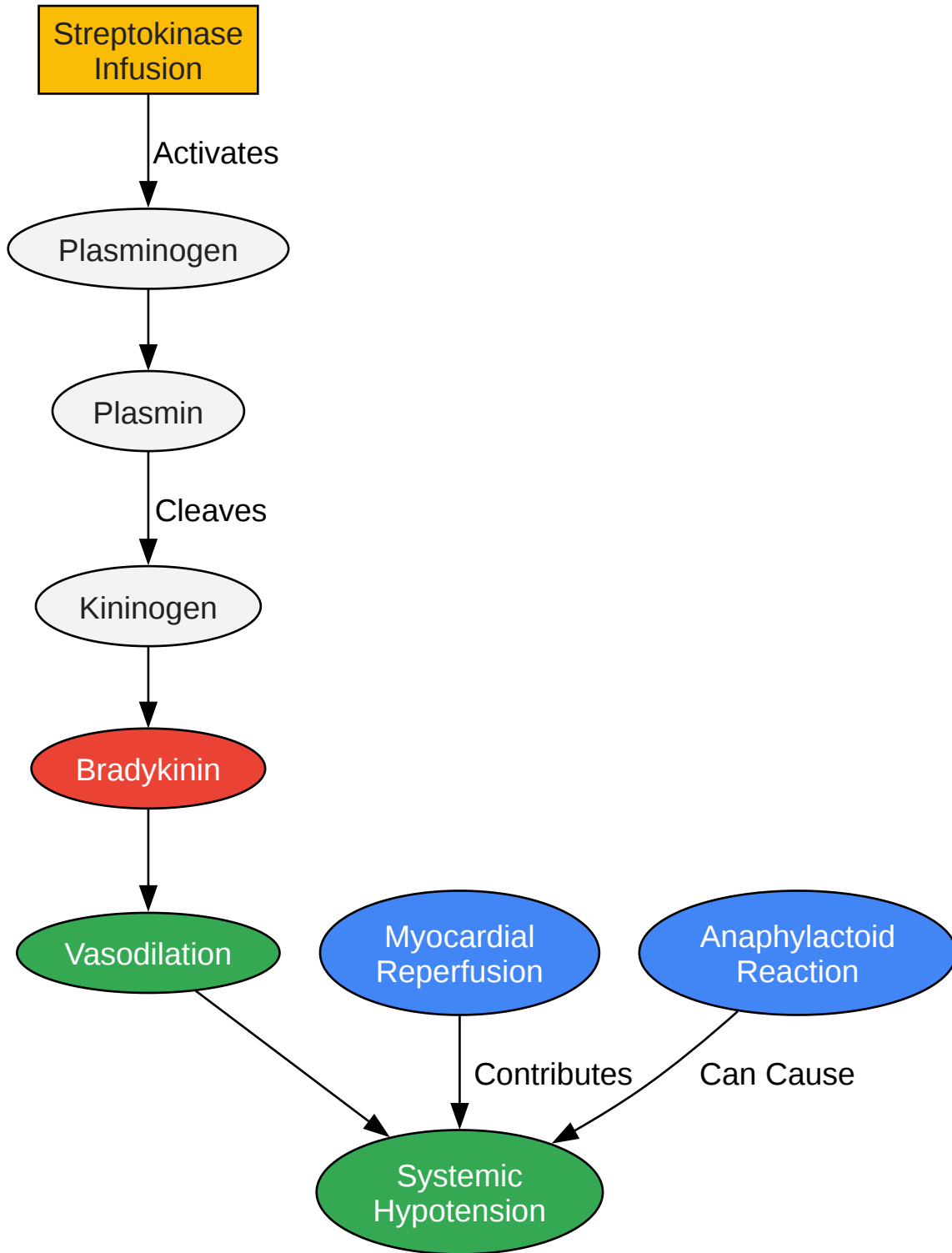
For researchers designing preclinical or clinical studies, the following monitoring protocol can be adopted or referenced.

- **Study Design:** Prospective, observational cohort study [2].
- **Patient Population:** Adults diagnosed with acute ST-elevation myocardial infarction (STEMI) receiving intravenous streptokinase (e.g., 1,500,000 IU over 60 minutes) [1] [2].
- **Data Collection:**
  - **Demographics & History:** Record patient age, gender, medical history, and history of drug allergy [1] [2].
  - **Continuous Monitoring:** Perform continuous ECG and frequent blood pressure measurements during and for at least 24 hours post-infusion [1].
  - **ADR Documentation:** Record description, time of onset, duration, severity (using a standardized scale: mild, moderate, severe, very severe), treatment given, and outcome [1].
  - **Causality Assessment:** Use a standardized algorithm like the Naranjo probability scale to assess the likelihood that the adverse event is related to streptokinase [2].
- **Statistical Analysis:** Use appropriate tests (e.g., Chi-square, logistic regression) to identify risk factors associated with ADRs [1] [2].

## Visualizing the Mechanisms

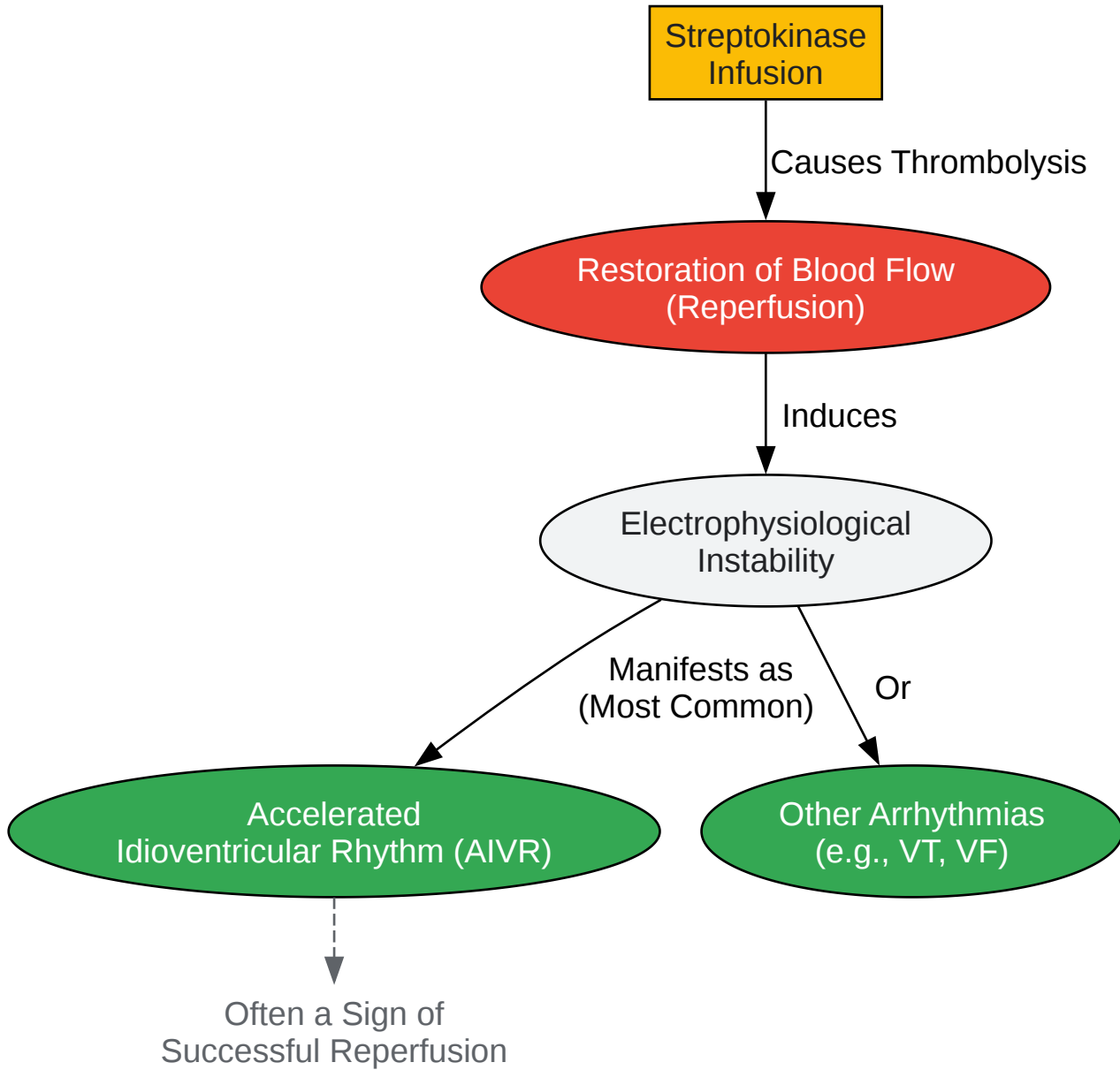
The diagrams below illustrate the proposed pathways for the two primary adverse reactions.

## Proposed Mechanism of Streptokinase-Induced Hypotension



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## Mechanism of Streptokinase-Induced Reperfusion Arrhythmias



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## Key Takeaways for Professionals

- **Hypotension and arrhythmias are common and expected:** Their occurrence is often linked to the drug's pharmacologic action and successful reperfusion, not necessarily a failure of the therapy [1] [3].
- **Vigilant monitoring is non-negotiable:** Continuous ECG and BP monitoring during and after infusion is critical for early detection and management [4].

- **Manageable with standard protocols:** Most events are transient and can be effectively managed by slowing the infusion, administering fluids, or using standard anti-arrhythmic protocols [3] [4].

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